

# Personal protective equipment for handling Diammonium adipate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Diammonium adipate*

Cat. No.: *B107630*

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## Essential Safety and Handling Guide for Diammonium Adipate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Diammonium adipate** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this compound.

## Chemical Identification and Properties

Property	Value	Reference
Chemical Name	Diammonium adipate	
Synonyms	Ammonium adipate, Hexanedioic acid diammonium salt	
CAS Number	3385-41-9	
Molecular Formula	C6H16N2O4	
Molecular Weight	180.20 g/mol	
Appearance	White to practically white crystalline powder	
Solubility	Soluble in water	
Melting Point	180 to 183°C	

## Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment is mandatory when handling **Diammonium adipate**.

PPE Category	Item	Specifications and Remarks
Hand Protection	Chemical-resistant gloves	Wear protective gloves. Nitrile, neoprene, or other suitable materials are recommended. Gloves must be inspected prior to use.
Eye Protection	Safety glasses or goggles	Wear chemical goggles or safety glasses with side-shields.
Skin and Body Protection	Protective clothing	Wear suitable protective clothing, such as a lab coat or coveralls.
Respiratory Protection	Approved respirator	In case of inadequate ventilation or dust formation, wear an approved mask or respirator.

## Handling and Storage Procedures

### Safe Handling:

- Avoid contact with skin and eyes.
- Do not breathe in dust, vapors, or mist.
- Ensure adequate ventilation in the handling area.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the work area.
- Keep away from heat, sparks, and open flames.

### Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed.
- Protect from sunlight and moisture.
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

## Emergency Procedures

### First Aid Measures:

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.
Ingestion	Rinse mouth with water. Do not induce vomiting. Call a poison center or doctor if you feel unwell.

### Fire Fighting:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, foam, or water spray.
- Hazards: Containers may explode when heated. Fire may produce irritating, corrosive, and/or toxic gases, including carbon oxides and nitrogen oxides.

- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.

## Accidental Release and Disposal Plan

### Spill Cleanup Protocol:

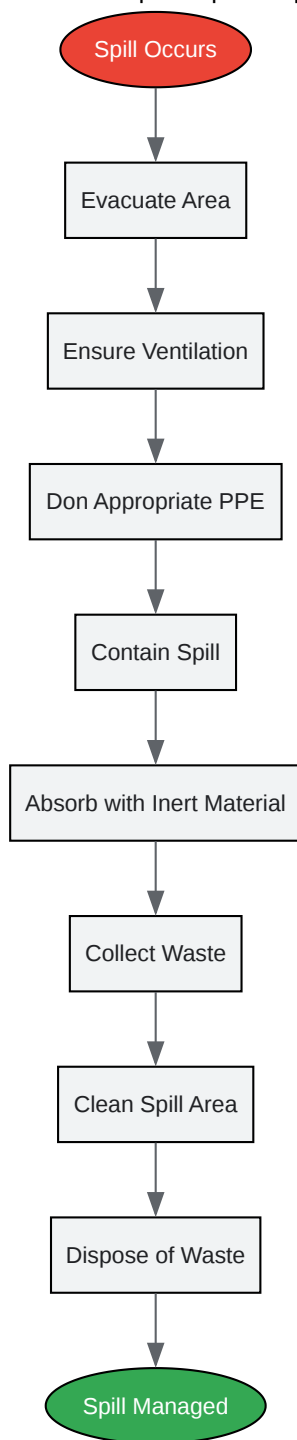
- **Evacuate:** Evacuate non-essential personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** Prevent further leakage or spillage if it is safe to do so. Avoid release into the environment.
- **Absorb:** For spills, use an inert, non-combustible absorbent material such as sand, earth, or vermiculite. For dry spills, sweep up the material.
- **Collect:** Use a shovel to place the material into a suitable container for waste disposal.
- **Clean:** Finish cleaning the contaminated surface by spreading water and allowing it to be collected for disposal as per local regulations.

### Waste Disposal:

- Dispose of the substance and its container in accordance with all applicable local, state, and federal regulations.
- The material may be sent to a licensed chemical destruction plant or disposed of through controlled incineration with flue gas scrubbing.
- Do not contaminate water, foodstuffs, or soil with the waste material. Do not discharge into sewer systems.

## Diagram: Spill Response Workflow

## Diammonium Adipate Spill Response



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Caption: Workflow for managing a **Diammonium adipate** spill.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)